

AZD5099 Technical Support Center: Off-Target Effects and Cytotoxicity Assessment

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Compound of Interest

Compound Name: AZD5099

Cat. No.: B1666220

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This technical support center provides researchers, scientists, and drug development professionals with essential information, troubleshooting guides, and frequently asked questions regarding the off-target effects and cytotoxicity of **AZD5099**.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for **AZD5099**?

AZD5099 is an antibacterial agent, not an anticancer compound. Its primary mechanism of action is the inhibition of bacterial type II topoisomerases, specifically DNA gyrase (GyrB) and topoisomerase IV (ParE), by targeting their ATP binding sites.[1][2][3] This inhibition disrupts bacterial DNA replication, leading to bacterial cell death.

Q2: What are the primary concerns regarding off-target effects of **AZD5099**?

The major off-target concern for **AZD5099**, and the reason for the suspension of its clinical development, is mitochondrial toxicity.[3] Preclinical safety studies revealed that **AZD5099** can cause mitochondrial changes.[3] This is a significant issue as mitochondria are essential organelles in eukaryotic cells, and their dysfunction can lead to severe cellular damage and toxicity.

Q3: Why was the clinical development of **AZD5099** halted?

The phase I clinical trials for **AZD5099** were suspended due to two main reasons: high variability in drug exposure among healthy volunteers and concerns related to mitochondrial changes observed in preclinical safety studies.[3]

Troubleshooting Guide: Assessing Mitochondrial Cytotoxicity

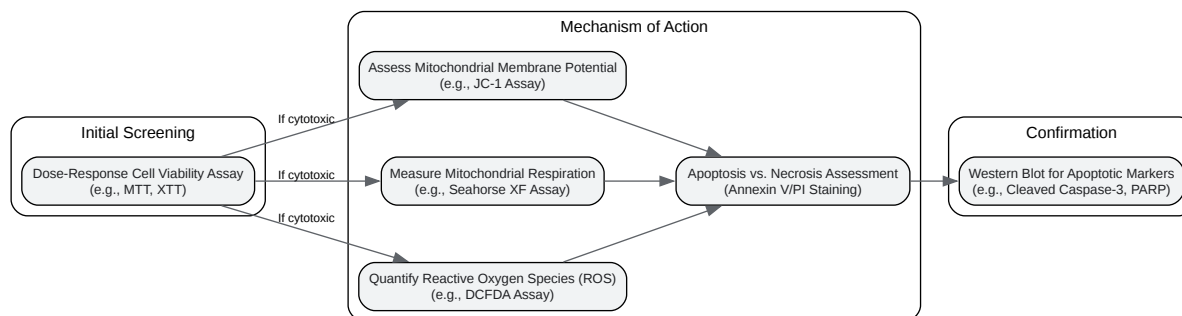
Researchers working with **AZD5099** or similar compounds may encounter issues related to cytotoxicity. This guide provides a systematic approach to assessing potential mitochondrial toxicity.

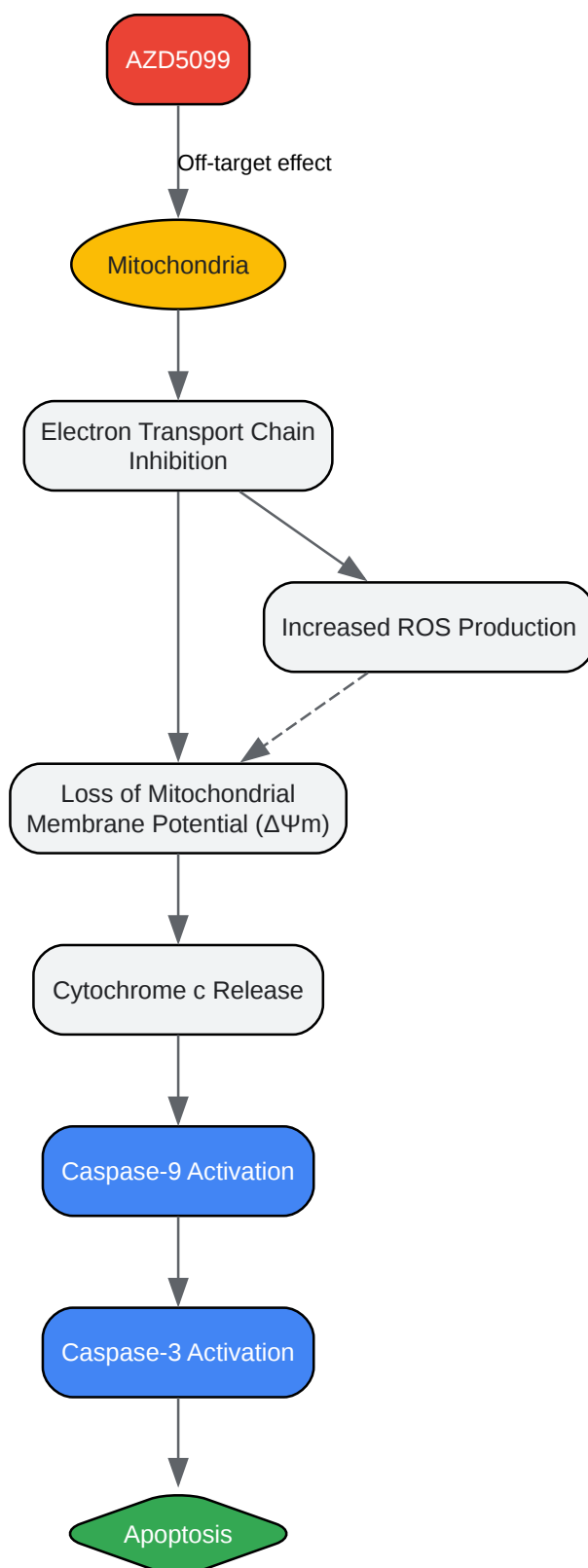
Initial Observation: Unexpected Cell Death or Reduced Proliferation

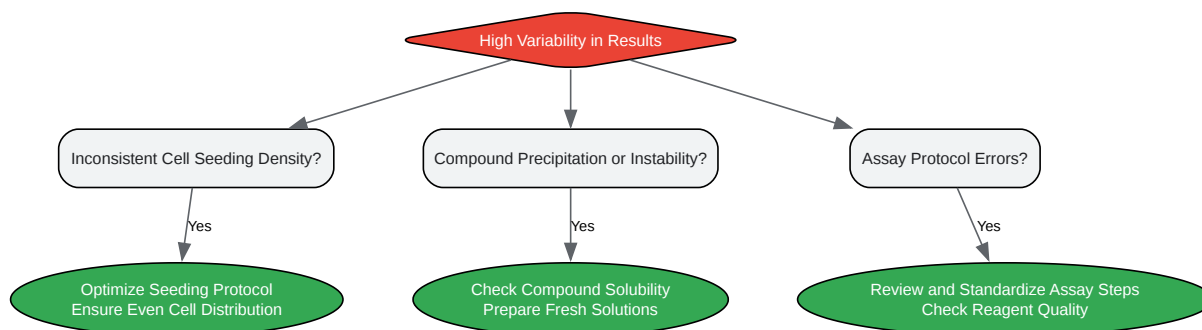
If you observe unexpected levels of cell death, reduced cell proliferation, or changes in cell morphology after treatment with an **AZD5099**-like compound, it is crucial to investigate potential mitochondrial toxicity.

Experimental Workflow for Cytotoxicity Assessment

The following diagram outlines a typical workflow for investigating the cytotoxic effects of a compound like **AZD5099**.







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References

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